

In-Depth Technical Guide: Safety and Handling of Sudan IV-d6

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Compound of Interest

Compound Name: Sudan IV-d6

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This guide provides comprehensive safety data and handling precautions for **Sudan IV-d6** (Solvent Red 24-d6), a deuterated form of the fat-soluble diazo dye Sudan IV. While the toxicological properties of the deuterated form have not been as extensively investigated as the parent compound, the safety and handling precautions should be considered equivalent. Sudan IV is recognized as a potential carcinogen and requires careful handling to minimize exposure.

Chemical and Physical Properties

Sudan IV-d6 is the deuterium-labeled version of Sudan IV.^[1] The physical and chemical properties are largely identical to the unlabeled compound, with a slight increase in molecular weight due to the deuterium atoms.

Property	Value	Reference
CAS Number	1014689-18-9	[2][3]
Molecular Formula	C ₂₄ H ₁₄ D ₆ N ₄ O	[3]
Molecular Weight	386.50 g/mol (approx.)	[4] (non-deuterated is 380.45 g/mol)
Appearance	Red to reddish-brown powder or crystalline form	[5][6]
Melting Point	199 °C (with decomposition)	[7][8]
Solubility	Insoluble in water; Soluble in organic solvents such as ethanol, acetone, chloroform, oils, and fats.	[5][6]
Maximum Absorption	520(357) nm	[8]

Hazard Identification and Classification

Sudan IV-d6 is classified as a hazardous substance. The primary health concerns are skin sensitization and potential carcinogenicity.

Hazard Classification	Details	Reference
GHS Classification	Skin Sensitization (Category 1)	[3]
Skin Irritation (Category 2)	[4][9][10]	
Eye Irritation (Category 2)	[4][9][10]	
Signal Word	Warning	
Hazard Statements	H317: May cause an allergic skin reaction.	[3]
H315: Causes skin irritation.	[10][11]	
H319: Causes serious eye irritation.	[10][11]	
Potential Health Effects	May cause respiratory and digestive tract irritation. The toxicological properties have not been fully investigated. Potential cancer hazard.	
Carcinogenicity	Sudan I, III, and IV are classified as Category 3 carcinogens by the International Agency for Research on Cancer (IARC).	[11]

Handling and Storage

Proper handling and storage procedures are critical to minimize risk.

Personal Protective Equipment (PPE)

A comprehensive assessment of PPE is necessary before handling **Sudan IV-d6**.

PPE Type	Specification	Reference
Eye/Face Protection	Chemical safety goggles or glasses with side-shields conforming to EN166 or OSHA 29 CFR 1910.133.	[9] [10] [12]
Skin Protection	Impermeable and resistant protective gloves (e.g., nitrile rubber). Wear appropriate protective clothing to minimize skin contact.	[7] [9] [12]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. A respirator is required when dusts are generated.	[3] [9]
Hygiene Measures	Wash hands thoroughly after handling. Do not eat, drink, or smoke when using this product. Keep away from foodstuffs, beverages, and feed. Contaminated work clothing should not be allowed out of the workplace.	[3] [7] [12] [14]

Storage Conditions

Condition	Requirement	Reference
Temperature	Store in a cool, dry, well-ventilated area.	[7] [9]
Container	Keep container tightly closed.	[7] [9] [12] [15]
Incompatibilities	Avoid strong oxidizing agents.	[6] [9]
Other	Keep away from heat, sparks, open flames, and other ignition sources.	[12]

Accidental Release and First Aid Measures

Immediate and appropriate responses to spills and exposure are essential.

Situation	Procedure	Reference
Spill/Leak	Evacuate personnel to a safe area. Wear appropriate PPE. Avoid dust formation. Sweep up the material and place it into a suitable, closed container for disposal. Provide ventilation.	[7] [9] [12]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Get medical attention.	[12] [13]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. If skin irritation or rash occurs, get medical advice/attention. Wash contaminated clothing before reuse.	[3] [12] [13]
Inhalation	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention if cough or other symptoms appear.	[7] [12]
Ingestion	Do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or	[12] [13] [15]

water. Never give anything by mouth to an unconscious person. Get medical aid immediately.

Experimental Protocols and Safe Handling Workflow

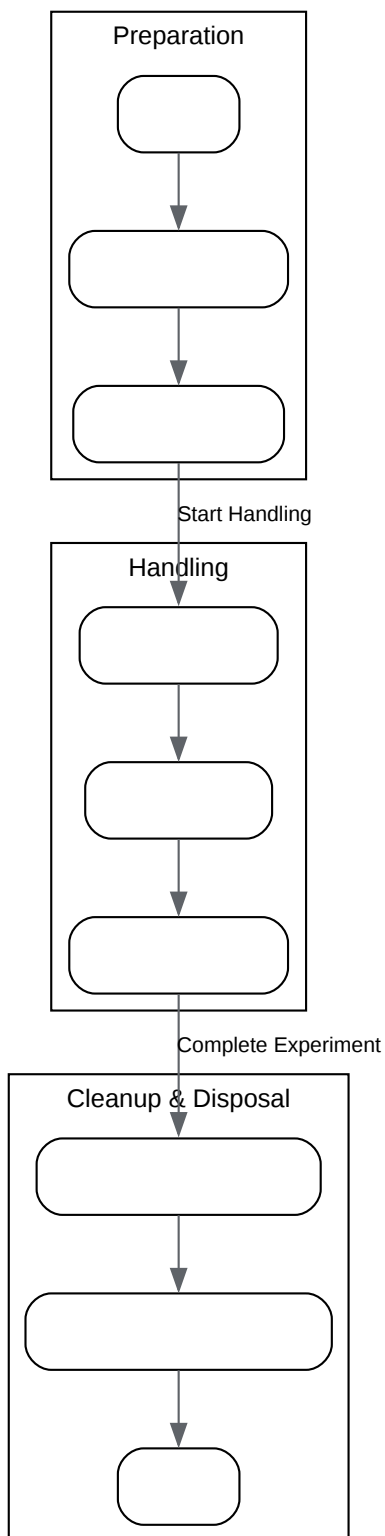
General Laboratory Handling Protocol

This protocol outlines the safe handling of **Sudan IV-d6** for staining applications.

- Preparation:
 - Work within a certified chemical fume hood.
 - Prepare all necessary equipment, including PPE, weighing materials, solvents, and waste containers, before handling the compound.
 - A stock solution can be prepared by dissolving the dye in a suitable organic solvent such as propylene glycol, isopropyl alcohol, or a mixture of acetone and ethanol.[\[11\]](#)
- Weighing and Solution Preparation:
 - Tare a sealed container on an analytical balance.
 - Carefully add the powdered **Sudan IV-d6** to the container within the fume hood to avoid generating dust.
 - Seal the container and re-weigh.
 - Add the desired solvent to the powder in the fume hood and mix until dissolved.
- Staining Procedure (Example for Lipids):
 - Fixed or fresh specimens should be rinsed with 70% ethanol.[\[16\]](#)
 - Incubate the specimen with the **Sudan IV-d6** staining solution.[\[16\]](#)

- Differentiate with 80% ethanol.[16]
- Wash with running tap water or a buffer solution.[16]
- Decontamination and Waste Disposal:
 - Decontaminate all surfaces and equipment with an appropriate solvent (e.g., 70% ethanol).
 - Dispose of all contaminated materials, including gloves, wipes, and unused solutions, in a designated hazardous waste container according to federal, state, and local regulations.
[12][15]

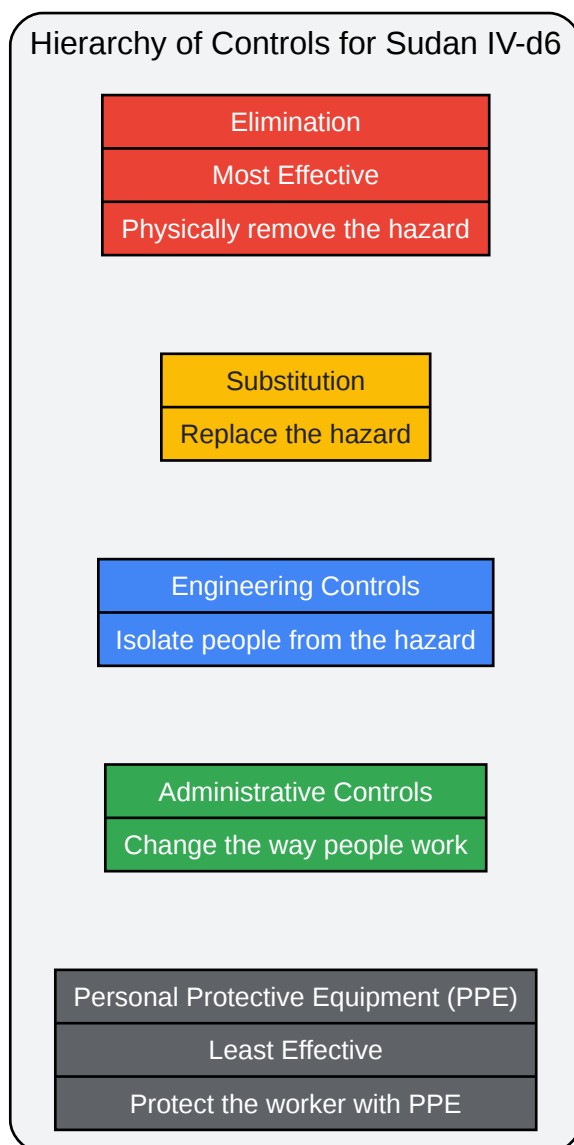
Safe Handling Workflow for Sudan IV-d6

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Caption: Workflow for handling hazardous chemicals.

Hierarchy of Controls for Exposure Minimization

To ensure the highest level of safety, a hierarchical approach to control measures should be implemented.



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Caption: Hierarchy of controls for managing exposure.

Biological Activity and Signaling

Sudan IV is an agonist of the aryl hydrocarbon receptor (AhR) and can activate downstream signaling pathways, leading to the induction of CYP1A1 expression.^[1] This mechanism involves the activation of AhR-ARNT heterodimers, which then bind to exogenous response elements (XREs) on DNA, enhancing the activity of drug-metabolizing enzymes.^[1] This biological activity is a key consideration in its toxicological assessment.

This technical guide is intended to provide essential safety and handling information for **Sudan IV-d6**. It is imperative that all users consult the full Safety Data Sheet (SDS) provided by the manufacturer and adhere to all institutional and regulatory safety protocols.

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